

Physical properties of 5-Chlorosalicylaldehyde: melting point, solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chlorosalicylaldehyde

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An In-depth Technical Guide on the Physical Properties of 5-Chlorosalicylaldehyde

This technical guide provides a comprehensive overview of the core physical properties of **5-Chlorosalicylaldehyde** (CAS No: 635-93-8), focusing on its melting point and solubility. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, detailed experimental protocols, and a procedural workflow.

Physical Properties

5-Chlorosalicylaldehyde is an organic intermediate that typically appears as a white to light yellow crystalline powder.^{[1][2][3]} It is a key precursor in the synthesis of various chelating agents, pharmaceuticals, and dyes.^{[1][4][5]}

Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. Pure compounds typically exhibit a sharp melting range of 0.5-1.5°C, whereas impurities tend to lower and broaden this range.^[6] The reported melting point for **5-Chlorosalicylaldehyde** varies slightly across different sources, which is common due to minor variations in purity and measurement techniques.

Table 1: Reported Melting Point of **5-Chlorosalicylaldehyde**

Parameter	Value (°C)	Source(s)
Melting Point Range	99 - 105	[1] [2] [3] [7]

| Common Literature Value | 100 - 102 |[\[1\]](#) |

Solubility

Solubility is a fundamental property that influences reaction conditions, purification methods like recrystallization, and formulation development. **5-Chlorosalicylaldehyde**'s solubility is characteristic of many small aromatic organic molecules, featuring a polar hydroxyl group and a nonpolar chlorobenzene ring.

Table 2: Qualitative Solubility of **5-Chlorosalicylaldehyde**

Solvent	Solubility	Description	Source(s)
Water	Slightly Soluble / Limited	The polar aldehyde and hydroxyl groups allow for minimal interaction with water, but the hydrophobic aromatic ring limits overall solubility.	[1] [3] [8]
Ethanol	Soluble	The compound readily dissolves in alcohols like ethanol.	[1] [3] [8]

| Diethyl Ether | Soluble | It is soluble in common organic solvents like ether. |[\[8\]](#) |

Experimental Protocols

The following sections detail standardized laboratory methodologies for determining the physical properties outlined above.

Melting Point Determination (Capillary Method)

This protocol describes the determination of a melting point range using a standard melting point apparatus (e.g., Mel-Temp or similar device with a heated metal block).

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Materials:

- **5-Chlorosalicylaldehyde** sample
- Melting point capillary tubes (sealed at one end)
- Mortar and pestle (if sample is not a fine powder)
- Melting point apparatus with thermometer or digital sensor
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **5-Chlorosalicylaldehyde** sample is completely dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.[\[9\]](#)[\[10\]](#)
- **Capillary Loading:** Invert a capillary tube and tap the open end into the powdered sample. A small amount of solid will be forced into the tube. Turn the tube upright and tap its bottom on a hard surface to pack the solid down into the sealed end. Repeat until a packed column of 2-3 mm is achieved.[\[11\]](#)
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer or sensor is correctly positioned to accurately measure the temperature of the heating block.
- **Approximate Determination (Optional but Recommended):** If the melting point is unknown, perform a rapid determination by heating at a fast rate (e.g., 10-20°C per minute) to find an approximate melting range.[\[11\]](#)

- **Accurate Determination:** Allow the apparatus to cool to at least 20°C below the approximate melting point. Insert a new, freshly packed capillary tube.
- **Heating and Observation:** Begin heating at a slow, controlled rate of 1-2°C per minute.[\[11\]](#)
- **Data Recording:**
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the last crystal of the solid melts completely.
- **Reporting:** The melting point is reported as the range from T_1 to T_2 . For a pure sample, this range should be narrow.

Solubility Determination (Equilibrium Method)

This protocol determines the equilibrium solubility of a compound in a specific solvent at a given temperature.

Objective: To find the concentration of a saturated solution of **5-Chlorosalicylaldehyde**.

Materials:

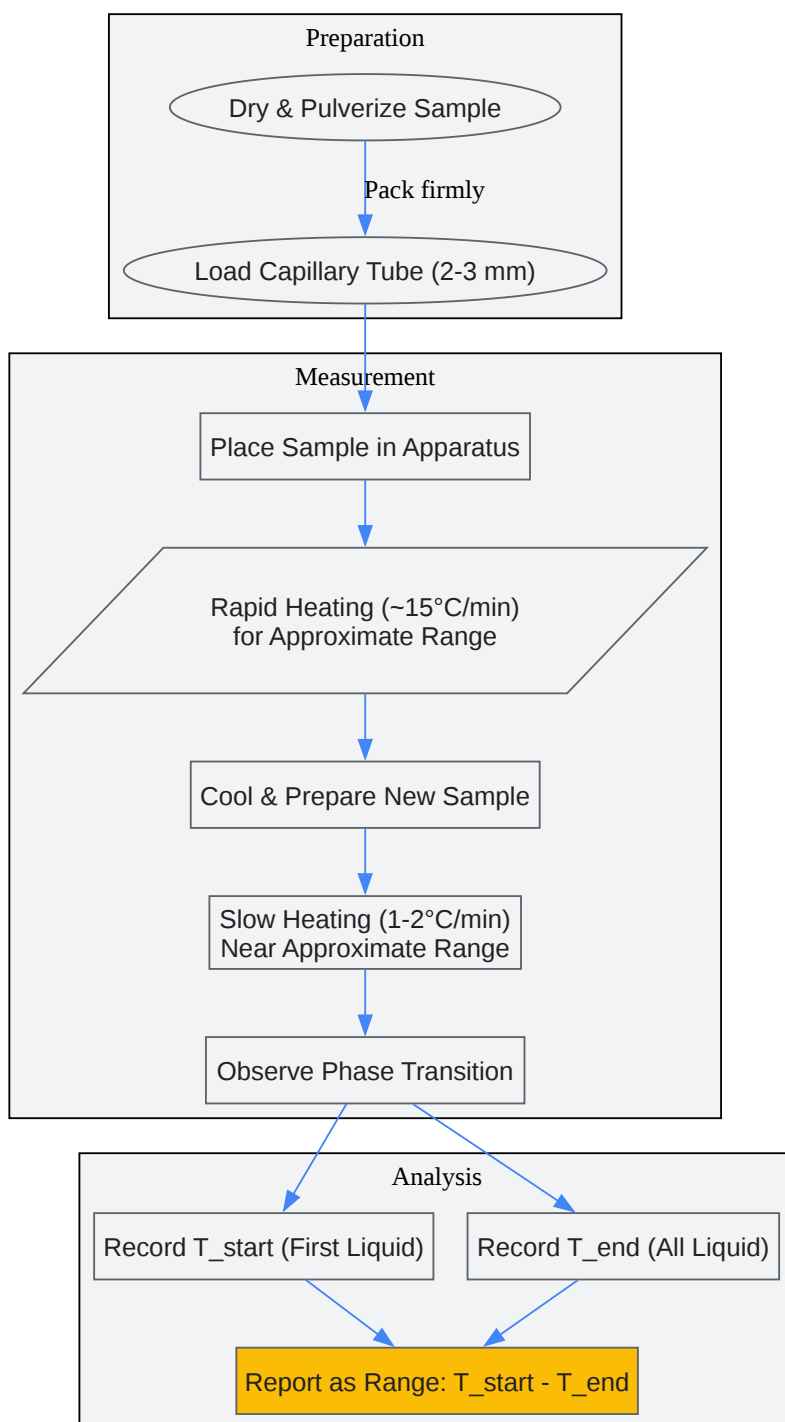
- **5-Chlorosalicylaldehyde**
- Selected solvent (e.g., water, ethanol)
- Vials or flasks with secure caps
- Stirring mechanism (magnetic stirrer or shaker bath)
- Thermostatically controlled water bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical balance
- Filtration apparatus

Procedure:

- **Preparation:** Add an excess amount of **5-Chlorosalicylaldehyde** solid to a known volume or mass of the chosen solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Place the vial in a temperature-controlled bath set to the desired temperature. Stir the suspension vigorously for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sampling and Filtration:** After equilibration, stop the stirring and allow the excess solid to settle. Carefully draw a sample of the supernatant using a syringe and immediately filter it through a syringe filter to remove all undissolved solid particles.^[12] This step should be performed quickly to prevent temperature changes that could cause precipitation.
- **Quantification:** Accurately measure the mass of a portion of the clear filtrate.
- **Solvent Evaporation:** Gently evaporate the solvent from the measured filtrate under reduced pressure or in a fume hood.
- **Mass Determination:** Once the solvent is fully removed, weigh the remaining solid residue (the dissolved **5-Chlorosalicylaldehyde**).
- **Calculation:** Calculate the solubility using the formula: $\text{Solubility (g / 100 mL)} = (\text{Mass of residue} / \text{Volume of filtrate}) \times 100$ or $\text{Solubility (g / 100 g solvent)} = (\text{Mass of residue} / \text{Mass of solvent in filtrate}) \times 100$

Visualization of Workflow

The following diagram illustrates the standard experimental workflow for determining the melting point of **5-Chlorosalicylaldehyde**, as detailed in the protocol above.



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Caption: Workflow for Melting Point Determination.

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